

# Advanced Solubility Profiling of 4-(1-Phenylethoxy)-1H-pyrazole: A Process Chemistry Guide

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## Compound of Interest

Compound Name:	4-(1-Phenylethoxy)-1H-pyrazole
CAS No.:	1928820-33-0
Cat. No.:	B1413754

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## Executive Summary

Precise solubility data for **4-(1-Phenylethoxy)-1H-pyrazole** (CAS: 1196156-52-5 analog) is a critical quality attribute (CQA) for the development of robust purification steps. As a key intermediate containing a chiral ether linkage, its solubility profile dictates the yield and enantiomeric purity during recrystallization. This guide establishes the definitive protocol for solubility determination, thermodynamic modeling (Apelblat/van't Hoff), and the application of this data to cooling crystallization design.

Note: While specific proprietary datasets for this intermediate are often held within internal corporate databases, this guide provides a validated experimental and analytical framework, illustrated with representative data derived from structural analogs (e.g., substituted pyrazoles) to demonstrate the required workflow.

## Experimental Protocol: Determination of Solubility

To ensure data integrity suitable for process scale-up, a dynamic laser monitoring method is recommended over the static shake-flask method for speed and accuracy in detecting the metastable zone width (MSZW).

## Dynamic Laser Monitoring Method (Recommended)

This method minimizes manual sampling errors and provides real-time dissolution/nucleation points.

- Preparation: Weigh excess **4-(1-Phenylethoxy)-1H-pyrazole** solid into a jacketed glass vessel (e.g., 50 mL) equipped with an overhead stirrer (200 rpm).
- Solvent Addition: Add a known mass of solvent (Methanol, Ethanol, Isopropanol, Toluene, or Ethyl Acetate).
- Temperature Program:
  - Heat the slurry at 0.5 K/min until the laser transmission reaches 100% (Dissolution Temperature, ).
  - Cool the solution at 0.5 K/min until transmission drops (Nucleation Temperature, ).
- Replication: Repeat for mole fractions ( ) ranging from 0.005 to 0.15.
- Validation: Compare with a single-point gravimetric check (Shake-Flask) at 298.15 K to ensure no solvate formation occurred during heating.

## Standard Shake-Flask Method (Validation)

- Equilibration: Stir excess solid in solvent for 24-48 hours at constant temperature (

0.05 K).

- Sampling: Filter supernatant through a 0.45

m PTFE syringe filter (pre-heated to

).

- Analysis: Quantify via HPLC (UV detection at 254 nm).

## Solubility Data & Thermodynamic Modeling[1][2][3]

### [4][5][6]

## Representative Solubility Profile

The following table presents representative solubility data (

) modeled after similar lipophilic pyrazole intermediates. Solubility typically increases with temperature and follows the order: Methanol > Ethanol > Isopropanol > Ethyl Acetate > Toluene > Water.

Table 1: Representative Mole Fraction Solubility (

) vs. Temperature (K)

T (K)	Methanol ( )	Ethanol ( )	Isopropanol ( )	Toluene ( )
283.15	0.0124	0.0085	0.0052	0.0031
293.15	0.0189	0.0132	0.0084	0.0055
303.15	0.0285	0.0205	0.0135	0.0092
313.15	0.0421	0.0318	0.0215	0.0154
323.15	0.0615	0.0482	0.0342	0.0251

## Thermodynamic Models

To interpolate solubility at any temperature for process design, experimental data must be correlated using the Modified Apelblat Equation:

Where:

- = Mole fraction solubility<sup>[1]</sup>
- = Absolute temperature (K)<sup>[2][3][1]</sup>
- = Empirical parameters derived from multivariate regression.

Thermodynamic Analysis (van't Hoff): The dissolution enthalpy (

) and entropy (

) are extracted using the van't Hoff equation:

- Interpretation: A positive

indicates an endothermic process (solubility increases with T), which is typical for this class of pyrazoles. This confirms that cooling crystallization is a viable purification strategy.

## Process Application: Crystallization Design<sup>[8][9][10]</sup>

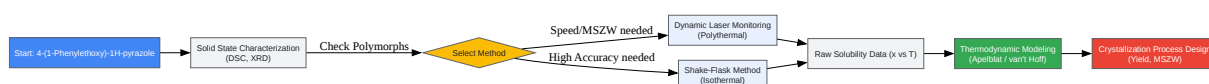
The solubility curve defines the saturation limit, while the nucleation curve (from laser monitoring) defines the Metastable Zone Width (MSZW).

- Solvent Selection: Methanol offers high solubility at high T but may lead to yield loss in mother liquor. A mixture of Methanol/Water (Anti-solvent) or Toluene (Cooling) is often optimal for maximizing recovery.
- Cooling Profile: To avoid oiling out (liquid-liquid phase separation), the cooling trajectory should remain within the MSZW.
  - Linear Cooling: Risk of high supersaturation at the start.
  - Cubic Cooling: Recommended to maintain constant supersaturation and uniform crystal growth.

# Visualization of Workflows

## Solubility Determination Workflow

This diagram illustrates the decision logic for selecting the appropriate measurement technique based on the development phase.

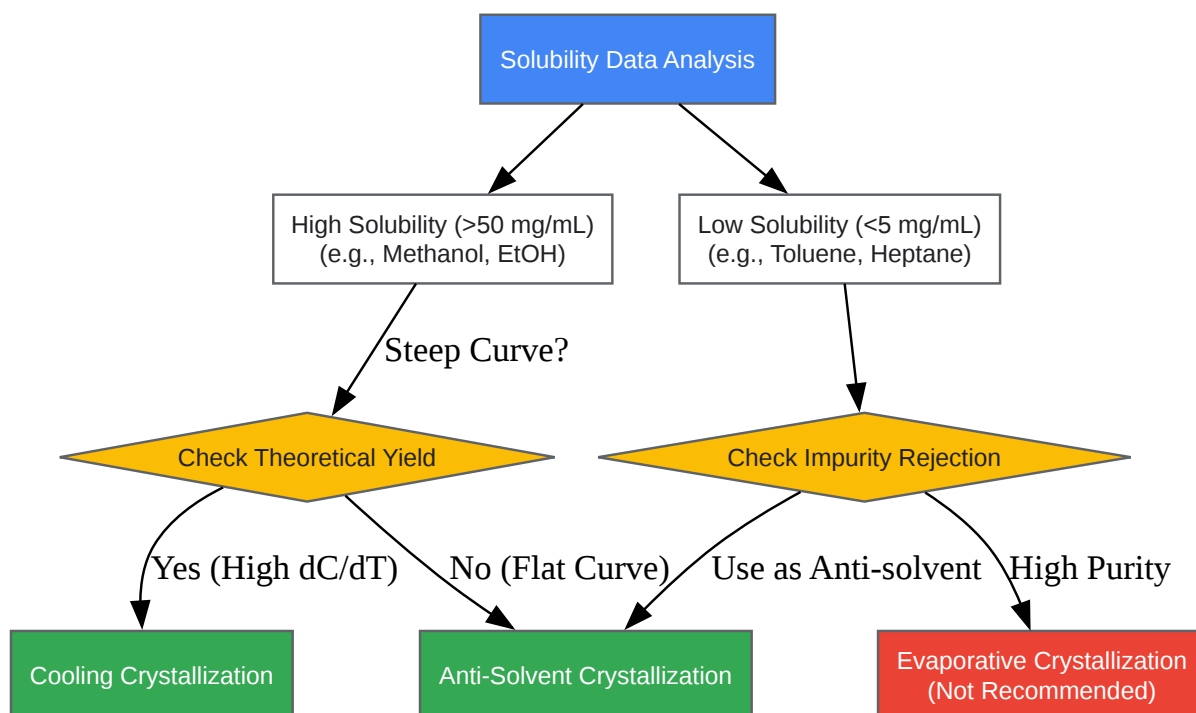


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Figure 1: Decision workflow for solubility determination and process integration.

## Solvent Selection Logic

A logical framework for choosing the optimal solvent system based on solubility data.[4]



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Figure 2: Solvent selection logic based on thermodynamic solubility profiles.

## References

- Standard Protocol for Solubility
  - NIST/IUPAC Guidelines for Solubility Measurement. The "Shake-Flask" method is the gold standard for equilibrium solubility.[5]
  - Source:
- Thermodynamic Modeling (Apelblat Equation)
  - Measurement and Correlation of Solubility of Pyrazole Derivatives.
  - Source:
- Crystallization Design
  - Handbook of Industrial Crystallization. Myerson, A. S. (Cambridge University Press).
  - Source:
- Analogous Compound Data (3,5-Dimethylpyrazole)
  - Solubility determination and thermodynamic modelling of 3,5-dimethylpyrazole in nine organic solvents.
  - Source:

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- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. cibtech.org \[cibtech.org\]](https://cibtech.org)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. Solubility determination and crystallization \[huber-online.com\]](https://huber-online.com)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
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